

Essential Safety and Operational Guide for Handling AP1867-3-(aminoethoxy)

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Compound of Interest

Compound Name: AP1867-3-(aminoethoxy)

Cat. No.: B8103487

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Overview of Safety, Handling, and Disposal Protocols

This document provides critical safety and logistical information for the handling of **AP1867-3-(aminoethoxy)**, a synthetic ligand for FKBP used in the development of Proteolysis Targeting Chimeras (PROTACs). Adherence to these guidelines is essential to ensure laboratory safety and the integrity of your research.

Immediate Safety and Handling Precautions

AP1867-3-(aminoethoxy) is a chemical compound that requires careful handling to mitigate potential health risks. The following table summarizes its known hazards and corresponding precautionary measures.

Hazard Statement	Description	Precautionary Action
H302	Harmful if swallowed	Do not eat, drink, or smoke when using this product. If swallowed, immediately call a poison center or doctor. Rinse mouth.
H315	Causes skin irritation	Wear protective gloves. Wash hands and any exposed skin thoroughly after handling. If skin irritation occurs, get medical advice/attention.
H319	Causes serious eye irritation	Wear eye protection/face protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
H335	May cause respiratory irritation	Use only outdoors or in a well-ventilated area. Avoid breathing dust/fume/gas/mist/vapors/spray. If inhaled, remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Personal Protective Equipment (PPE):

Based on the hazard assessment, the following minimum PPE is mandatory when handling **AP1867-3-(aminoethoxy)**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side shields or goggles	To protect against splashes and airborne particles that can cause serious eye irritation.
Skin and Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.	To prevent respiratory tract irritation.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **AP1867-3-(aminoethoxy)** is crucial for both safety and experimental success.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature for the solid is -20°C.[\[1\]](#)
- Solutions can be stored at -80°C for up to 6 months or -20°C for up to 1 month, preferably under a nitrogen atmosphere.[\[1\]](#)

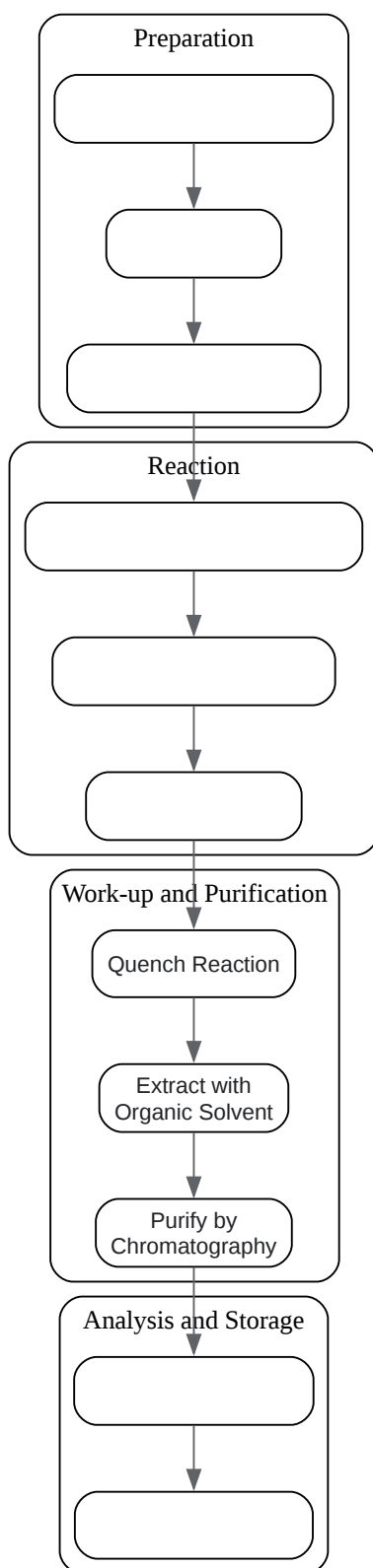
2. Preparation of Stock Solutions:

- All handling of the solid compound and preparation of solutions should be performed in a chemical fume hood.

- **AP1867-3-(aminoethoxy)** is soluble in DMSO.[1] For a 10 mM stock solution, dissolve 6.79 mg of the compound in 1 mL of DMSO.
- Use freshly opened, anhydrous DMSO for best results, as the compound's solubility can be affected by moisture.[1]
- For in vivo experiments, further dilution into appropriate vehicles like corn oil or saline with solubilizing agents (e.g., PEG300, Tween-80) may be necessary.[1]

3. Experimental Use (Example: PROTAC Synthesis):

AP1867-3-(aminoethoxy) is a key building block for synthesizing PROTACs, such as those used in the dTAG system for targeted protein degradation.[2][3][4] The following is a generalized workflow for its use in a chemical synthesis reaction.



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Fig. 1: Experimental workflow for PROTAC synthesis.

Disposal Plan

Proper disposal of **AP1867-3-(aminoethoxy)** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Solid Waste:

- Unused or expired solid **AP1867-3-(aminoethoxy)** should be disposed of as hazardous chemical waste.
- Contaminated materials such as weighing paper, gloves, and pipette tips should be collected in a designated, sealed container labeled "Hazardous Waste."

2. Liquid Waste:

- Solutions containing **AP1867-3-(aminoethoxy)** (e.g., in DMSO or other organic solvents) must be collected in a designated, sealed, and properly labeled hazardous waste container.
- Do not dispose of organic solvents down the drain.
- Aqueous solutions containing trace amounts of the compound should also be collected as hazardous waste.

3. Container Disposal:

- Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- The rinsate must be collected as hazardous liquid waste.
- After triple-rinsing, the defaced or removed label on the container can be disposed of in the regular trash or recycling, in accordance with your institution's policies.

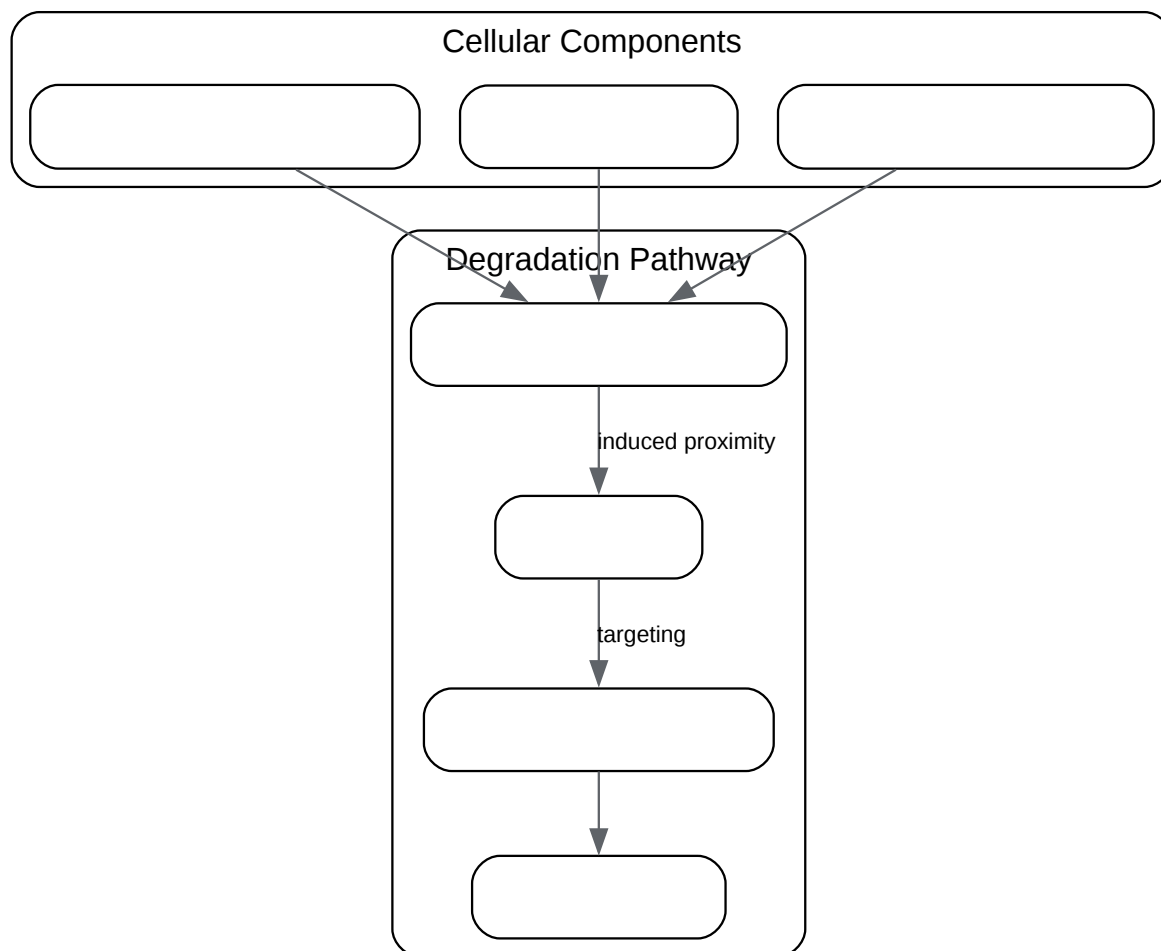
General Waste Handling Principles:

- All waste containers must be clearly labeled with the full chemical name and the words "Hazardous Waste."

- Store waste containers in a designated satellite accumulation area, away from incompatible materials.
- Follow your institution's specific procedures for hazardous waste pickup and disposal.

Mechanism of Action: The dTAG System

AP1867-3-(aminoethoxy) is a ligand for a mutated form of the FKBP12 protein (FKBP12F36V). In the dTAG system, a protein of interest is tagged with this FKBP12F36V mutant. A PROTAC molecule, synthesized using **AP1867-3-(aminoethoxy)**, then acts as a bridge, bringing the tagged protein into close proximity with an E3 ubiquitin ligase. This induced proximity leads to the ubiquitination of the target protein, marking it for degradation by the proteasome.^{[2][3][4]}



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Fig. 2: Signaling pathway of PROTAC-mediated protein degradation.

By providing this comprehensive guidance, we aim to empower researchers to handle **AP1867-3-(aminoethoxy)** safely and effectively, fostering a secure and productive research environment.

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